

Essential Safety and Handling Protocols for Cortistatin-14 TFA

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Compound of Interest

Compound Name: Cortistatin-14 tfa

Cat. No.: B15602977

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This document provides immediate, essential guidance for the safe handling, use, and disposal of Cortistatin-14 trifluoroacetate (TFA) salt in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Safety Ratings

Cortistatin-14 TFA is not classified as a hazardous substance according to the Globally Harmonized System (GHS). Standard precautions for handling laboratory chemicals should be observed.

The substance has been assigned the following safety ratings by the National Fire Protection Association (NFPA) and the Hazardous Materials Identification System (HMIS):

Rating System	Health	Fire	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Personal Protective Equipment (PPE)

While **Cortistatin-14 TFA** is not classified as hazardous, adherence to standard laboratory safety protocols is essential. The following personal protective equipment is recommended:

Protection Type	Recommended Equipment	Purpose
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact. The glove material should be impermeable and resistant to the product.
Eye Protection	Safety glasses or goggles	Protects eyes from accidental splashes or aerosolized particles.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.

Note: Due to a lack of specific testing, no recommendation for a particular glove material can be given. Standard laboratory gloves are generally sufficient. Respiratory protection is not required for normal handling.

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area, such as a standard laboratory fume hood, especially when handling powders to minimize inhalation of dust.

Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Minimize dust generation and accumulation.
- Follow general protective and hygienic measures for handling chemicals.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place.

Accidental Release and First Aid Measures

Spill Response:

- In case of a spill, mechanically pick up the material (e.g., sweep or vacuum).
- Place the collected material into a suitable, closed container for disposal.
- Avoid allowing the substance to enter sewers or surface/ground water.

First Aid:

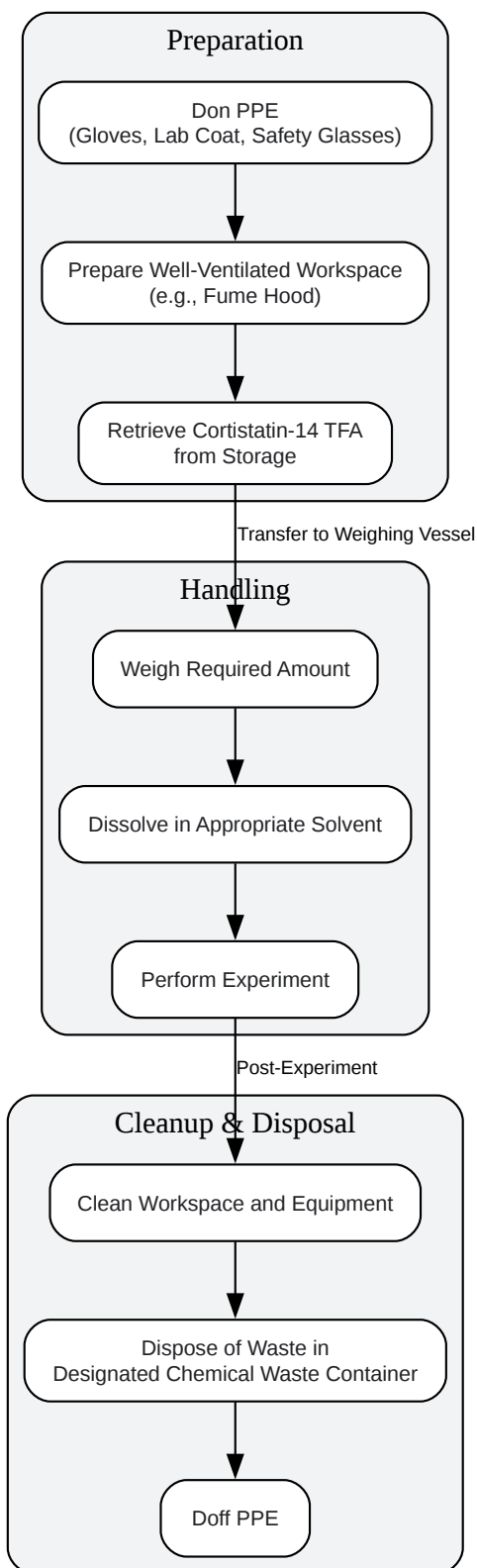
- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Wash the affected area with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- After Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice if you feel unwell.

Disposal Plan

Dispose of **Cortistatin-14 TFA** and any contaminated materials in accordance with local, state, and federal regulations. Unused or waste material should be handled by a licensed professional waste disposal service. Do not dispose of down the drain or into the environment.

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **Cortistatin-14 TFA** in a research setting.



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Caption: Workflow for handling **Cortistatin-14 TFA**.

- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Cortistatin-14 TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602977#personal-protective-equipment-for-handling-cortistatin-14-tfa]

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